

An In-depth Technical Guide to 4-(Methoxymethyl)-4-methylpiperidine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Methoxymethyl)-4-methylpiperidine

CAS No.: 774224-63-4

Cat. No.: B3386921

[Get Quote](#)

CAS Number: 774224-63-4

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(Methoxymethyl)-4-methylpiperidine**, a key heterocyclic building block in modern medicinal chemistry. With the CAS Number 774224-63-4, this compound has garnered significant interest as a crucial intermediate in the synthesis of complex pharmaceutical agents, particularly in the development of novel analgesics and other therapeutics targeting the central nervous system. This document will delve into its chemical identity, plausible synthetic routes, spectroscopic analysis, and its established role in drug discovery, offering field-proven insights for researchers and drug development professionals.

Chemical Identity and Physicochemical Properties

4-(Methoxymethyl)-4-methylpiperidine is a substituted piperidine derivative characterized by the presence of both a methoxymethyl and a methyl group at the C4 position of the piperidine ring. This unique substitution pattern imparts specific conformational and electronic properties that are leveraged in the design of bioactive molecules.

Property	Value	Source
CAS Number	774224-63-4	[1]
Molecular Formula	C ₈ H ₁₇ NO	[2]
Molecular Weight	143.23 g/mol	
IUPAC Name	4-(methoxymethyl)-4-methylpiperidine	
SMILES	CC1(CCNCC1)COC	[2]
Predicted XlogP	0.8	[2]

Strategic Importance in Medicinal Chemistry

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in a vast array of approved drugs. The specific substitution pattern of **4-(methoxymethyl)-4-methylpiperidine** makes it a valuable synthon for several reasons:

- **Introduction of a Quaternary Center:** The C4 position is a quaternary carbon, which can introduce steric bulk and influence the conformational rigidity of the final molecule. This can be crucial for optimizing binding affinity and selectivity for a biological target.
- **Modulation of Physicochemical Properties:** The methoxymethyl group can act as a hydrogen bond acceptor and influence the lipophilicity and metabolic stability of the parent molecule.
- **Versatile Synthetic Handle:** The secondary amine of the piperidine ring provides a reactive site for further functionalization, allowing for the facile introduction of various pharmacophoric groups.

The primary application of **4-(methoxymethyl)-4-methylpiperidine** lies in its role as a key intermediate in the synthesis of potent analgesics, particularly analogues of fentanyl and other

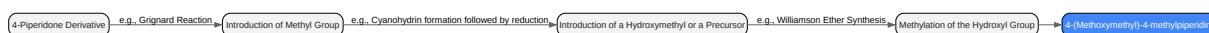
opioid receptor agonists.[3][4] Its incorporation into these structures is critical for achieving the desired pharmacological profile.

Proposed Synthesis and Reaction Mechanisms

While a specific, detailed experimental protocol for the synthesis of **4-(Methoxymethyl)-4-methylpiperidine** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organic chemistry principles and information from related patent literature. A likely approach would involve the modification of a pre-formed piperidine ring.

A potential synthetic pathway could start from a suitable 4-substituted piperidine derivative. For instance, a multi-step synthesis could be envisioned starting from 4-cyanopiperidine or a 4-piperidone derivative.

Below is a proposed high-level workflow for the synthesis:



[Click to download full resolution via product page](#)

Caption: Proposed high-level synthetic workflow for **4-(Methoxymethyl)-4-methylpiperidine**.

Causality Behind Experimental Choices:

- **Grignard Reaction:** The addition of a methylmagnesium halide to a 4-piperidone derivative is a classic and efficient method for introducing the C4-methyl group. The choice of protecting group on the piperidine nitrogen is crucial to prevent side reactions.
- **Cyanohydrin Formation and Reduction:** The introduction of a hydroxymethyl group can be achieved through various methods. One possibility is the formation of a cyanohydrin at the C4 position, followed by reduction of the nitrile to a primary amine and subsequent conversion to a hydroxyl group, or more directly, the reduction of an ester group.
- **Williamson Ether Synthesis:** The methylation of the resulting hydroxyl group is a standard transformation, often achieved using a base like sodium hydride and a methylating agent

such as methyl iodide.

Spectroscopic Characterization (Predicted)

While experimental spectra for **4-(Methoxymethyl)-4-methylpiperidine** are not readily available in the public domain, a prediction of its key spectroscopic features can be made based on the analysis of structurally related compounds.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show characteristic signals for the piperidine ring protons, the methyl group, and the methoxymethyl group.

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration
Piperidine CH ₂ (axial & equatorial)	1.2 - 1.8	m	8H
Piperidine NH	1.5 - 2.5 (broad)	s	1H
C4-CH ₃	~0.9	s	3H
O-CH ₃	~3.3	s	3H
C4-CH ₂ -O	~3.2	s	2H

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will be characterized by signals corresponding to the piperidine ring carbons, the quaternary carbon at C4, and the carbons of the methyl and methoxymethyl substituents.

Carbon	Predicted Chemical Shift (ppm)
Piperidine C2, C6	~45-50
Piperidine C3, C5	~30-35
C4 (quaternary)	~35-40
C4-CH ₃	~20-25
O-CH ₃	~59
C4-CH ₂ -O	~78

Mass Spectrometry (Predicted)

Electron ionization mass spectrometry would likely show a molecular ion peak (M⁺) at m/z 143. The fragmentation pattern would be expected to involve the loss of the methoxymethyl group or the methyl group. Predicted adducts in electrospray ionization are also available.^[2]

Adduct	Predicted m/z
[M+H] ⁺	144.13829
[M+Na] ⁺	166.12023
[M-H] ⁻	142.12373

Application in Drug Development: A Key Intermediate for Fentanyl Analogues

The primary documented application of **4-(Methoxymethyl)-4-methylpiperidine** and its derivatives is in the synthesis of potent opioid analgesics.^{[3][5]} It serves as a crucial building block for constructing the core of molecules like sufentanil and other fentanyl analogues.

The general structure of these analgesics involves a 4-substituted piperidine ring connected to an anilino group and an N-acyl group. The **4-(methoxymethyl)-4-methylpiperidine** moiety provides the central scaffold onto which the other pharmacophoric elements are attached.

Caption: General workflow for the utilization of **4-(Methoxymethyl)-4-methylpiperidine** in the synthesis of Fentanyl analogues.

A Chinese patent describes the preparation of 4-(N-phenylpropionamide)-4-methoxymethylpiperidine hydrochloride, a key intermediate for alfentanil and sufentanil, starting from 1-benzyl-4-piperidone and aniline in a multi-step synthesis.[3] Another patent details the synthesis of 4-methoxymethyl-4-(N-substituted) aniline piperidine compounds with analgesic and sedative effects.[5] These documents underscore the industrial and pharmaceutical relevance of the **4-(methoxymethyl)-4-methylpiperidine** scaffold.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **4-(Methoxymethyl)-4-methylpiperidine**. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on toxicity, handling, and storage. Based on structurally similar compounds, it may be a skin and eye irritant.

Conclusion

4-(Methoxymethyl)-4-methylpiperidine is a valuable and versatile building block in medicinal chemistry, with a well-established role in the synthesis of potent opioid analgesics. Its unique structural features allow for the fine-tuning of the pharmacological properties of the final drug candidates. This technical guide provides a foundational understanding of its synthesis, characterization, and application, which will be of significant value to researchers and professionals in the field of drug discovery and development. The continued exploration of this and similar scaffolds holds promise for the development of new and improved therapeutics.

References

- CN102603614B - 4-methoxymethyl-4- (N-substituted)
- CN102127007A - Method for preparing 4-(N-phenylpropionamide)
- Synthetic analgesics: N-(1-[2-arylethyl]-4-substituted 4-piperidiny) N-arylalkanamides. *Arzneimittelforschung*. 1976;26(8):1521-31. (URL: not available)
- **4-(methoxymethyl)-4-methylpiperidine** (C₈H₁₇NO) - PubChemLite. (URL: [\[Link\]](#))
- US20100137604A1 - Method of making piperidine derivatives - Google P

- **4-(methoxymethyl)-4-methylpiperidine** (C₈H₁₇NO) - PubChemLite. (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 774224-63-4|4-(Methoxymethyl)-4-methylpiperidine|BLD Pharm [bldpharm.com]
- 2. PubChemLite - 4-(methoxymethyl)-4-methylpiperidine (C₈H₁₇NO) [pubchemlite.lcsb.uni.lu]
- 3. CN102127007A - Method for preparing 4-(N-phenylpropionamide)-4-methoxymethyl-piperidine hydrochloride - Google Patents [patents.google.com]
- 4. Synthetic analgesics: N-(1-[2-arylethyl]-4-substituted 4-piperidinyl) N-arylalkanamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CN102603614B - 4-methoxymethyl-4-(N-substituted) aniline piperidine compounds, preparation method and use - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Methoxymethyl)-4-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3386921/docs#an-in-depth-technical-guide-to-4-methoxymethyl-4-methylpiperidine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)